

Application Notes and Protocols for Ethephon in Cereal Lodging Control

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Compound of Interest

Compound Name: *Ethephon*

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These application notes provide a comprehensive overview of the field application techniques for **ethephon** as a plant growth regulator to control lodging in cereal crops. The information is intended to guide researchers in designing and executing field trials to evaluate the efficacy and crop safety of **ethephon**-based formulations.

Introduction

Lodging, the permanent displacement of cereal stems from their upright position, is a significant cause of yield loss and reduced grain quality worldwide.[1][2] It is often exacerbated by high nitrogen fertilization and adverse weather conditions such as heavy rain and strong winds.[1] **Ethephon** (2-chloroethylphosphonic acid) is a widely used plant growth regulator that, upon application, releases ethylene gas within the plant tissues.[3] This ethylene release inhibits stem elongation, leading to shorter, sturdier plants with increased resistance to lodging.[3][4]

Mechanism of Action

Ethephon is absorbed by the plant and translocated throughout its tissues. Inside the plant cells, it is metabolized to ethylene, a natural plant hormone.[5] Ethylene influences various physiological processes, including the inhibition of gibberellin biosynthesis, which is responsible for cell elongation.[6] This leads to a reduction in the length of the basal internodes

and an increase in stem diameter and wall thickness, thereby enhancing the mechanical strength of the culm and reducing the likelihood of lodging.[4][7][8]

Quantitative Data Summary

The following tables summarize quantitative data from various field studies on the effects of **ethephon** application on lodging, plant height, and yield in wheat and barley.

Table 1: Effect of **Ethephon** on Lodging, Plant Height, and Yield in Wheat

Ethephon Application Rate (g a.i./ha)	Cereal	Growth Stage at Application	Lodging Reduction (%)	Plant Height Reduction (%)	Yield Effect (%)	Reference
480	Spring Wheat	Not Specified	Controlled lodging	Significant reduction	-8.3	[3]
16 fl oz/acre (approx. 480 g/ha)	Winter Wheat	Not Specified	66 (in lodged plots)	8	+11 to +23 (in non-lodged plots)	[9]
240 - 600	Oats	ZGS18, ZGS25, ZGS30	41.3 (at 240 g/ha)	5.6 (at 600 g/ha)	Not specified	[10]

Table 2: Effect of **Ethephon** on Lodging, Plant Height, and Yield in Barley

Ethephon Application Rate (g a.i./ha)	Cereal	Growth Stage at Application	Lodging Reduction (%)	Plant Height Reduction (%)	Yield Effect (%)	Reference
240	Barley	Zadoks GS45-47	Eliminated lodging in most cases	Not specified	Variable	[11]
1 L/ha (formulation)	Barley	Flagging	79.2	Not specified	No significant difference	[12]
0.5 L/ha (formulation)	Malt Barley	GS 32-49	29.4	4.63	Not specified	[13]

Experimental Protocols

Field Trial Design and Ethephon Application

A robust experimental design is crucial for accurately assessing the effects of **ethephon**.

Objective: To evaluate the efficacy of different rates of **ethephon** in reducing lodging and to assess its impact on the yield of a specific cereal cultivar.

Experimental Design:

- Design: Randomized Complete Block Design (RCBD) with a split-plot arrangement can be used. Main plots can be different cereal cultivars, and sub-plots can be the **ethephon** treatments.
- Replications: A minimum of three to four replications is recommended to ensure statistical validity.
- Plot Size: Plot dimensions should be sufficient to minimize edge effects and allow for mechanical harvesting if planned. A typical plot size might be 1.5m x 10m.
- Treatments:

- Untreated Control (water spray)
- **Ethephon** at various rates (e.g., 240, 360, 480 g a.i./ha). It is important to include a range of doses to determine the optimal application rate.
- Positive control (optional): A commercial standard for lodging control.

Application Protocol:

- Timing: **Ethephon** should be applied at the correct growth stage, typically between flag leaf emergence and the boot stage (Zadoks GS 37-45).[13] Application outside this window can lead to crop injury or reduced efficacy.
- Equipment: Use a calibrated research plot sprayer with a boom and nozzles that ensure uniform coverage of the crop canopy.
- Spray Volume: A spray volume of 200-400 L/ha is generally recommended to ensure thorough coverage.[14]
- Weather Conditions: Avoid application under stressful environmental conditions such as drought, extreme temperatures, or when rain is imminent. Optimal temperatures for application are generally between 15°C and 25°C.

Data Collection and Assessment

1. Lodging Assessment:

- Visual Scoring: Lodging can be assessed visually at different time points after application, especially after a lodging event (e.g., heavy rain or wind). A common rating scale is 0-9, where 0 represents no lodging and 9 represents complete lodging.
- Percentage of Lodged Area: Estimate the percentage of the plot area that is lodged.
- Lodging Index: A more quantitative method involves calculating a lodging index, which often combines the area of lodging with the angle of inclination of the stems.

2. Plant Height:

- Measure the height of at least 10 randomly selected plants per plot from the soil surface to the tip of the ear (excluding awns).
- Measurements should be taken at maturity, just before harvest.

3. Stem Diameter and Strength:

- At maturity, collect a minimum of 10 main stems per plot.
- Measure the diameter of the basal internodes using calipers.
- Stem strength can be assessed using a stem-breaking strength tester.

4. Yield and Yield Components:

- Harvest the entire plot or a designated area from the center of each plot.
- Determine the grain yield and adjust for moisture content.
- Yield components such as the number of ears per square meter, number of grains per ear, and 1000-grain weight can also be measured to understand how **ethephon** affects yield.

Signaling Pathways and Workflows

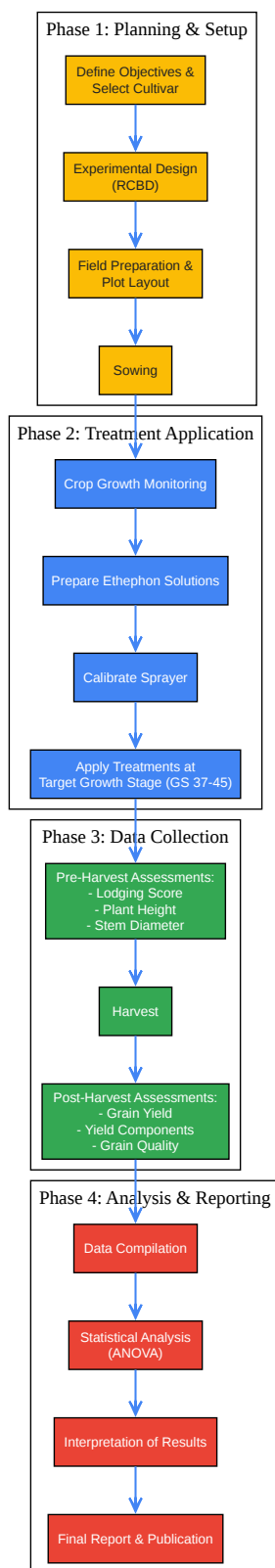
Ethephon Mode of Action and Ethylene Signaling Pathway

Ethephon application leads to the release of ethylene, which initiates a signaling cascade within the plant cell, ultimately affecting gene expression related to stem growth and development. The core components of the ethylene signaling pathway, largely conserved from the model plant *Arabidopsis*, are believed to function similarly in cereals.^{[6][15][16]}

Caption: **Ethephon** metabolism releases ethylene, which inactivates receptors, leading to the activation of downstream transcription factors that regulate stem growth.

Experimental Workflow for Ethephon Field Trials

The following diagram outlines the typical workflow for conducting a field trial to evaluate **ethephon** for lodging control in cereals.



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Caption: A typical workflow for an **ethephon** field trial, from planning and application to data analysis and reporting.

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